

Enpp-1-IN-1 stability and storage conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Enpp-1-IN-1**
Cat. No.: **B611608**

[Get Quote](#)

Enpp-1-IN-1 Technical Support Center

This guide provides researchers, scientists, and drug development professionals with comprehensive information on the stability, storage, and handling of **Enpp-1-IN-1**.

Frequently Asked Questions (FAQs)

Q1: How should I store **Enpp-1-IN-1** powder?

A1: **Enpp-1-IN-1** powder is stable when stored under the recommended conditions. For long-term storage, it is best to keep the powder at -20°C for up to 3 years or at 4°C for up to 2 years[1][2].

Q2: What are the recommended storage conditions for **Enpp-1-IN-1** stock solutions?

A2: Once **Enpp-1-IN-1** is dissolved in a solvent, the storage requirements change. Stock solutions should be aliquoted to prevent degradation from repeated freeze-thaw cycles[1][2]. Store these aliquots at -80°C for up to 2 years or at -20°C for up to 1 year[1][2].

Q3: In which solvents is **Enpp-1-IN-1** soluble?

A3: **Enpp-1-IN-1** is highly soluble in DMSO, reaching concentrations as high as 250 mg/mL (728.01 mM) with the aid of ultrasonic treatment[1] and 69 mg/mL (200.93 mM)[2]. It is reportedly insoluble in water and ethanol[2][3]. For in vivo studies, specific formulations using solvents like PEG300, Tween-80, saline, or corn oil are required[1][2].

Q4: What is the mechanism of action for **Enpp-1-IN-1?**

A4: **Enpp-1-IN-1** is a selective inhibitor of Ectonucleotide pyrophosphatase-phosphodiesterase 1 (ENPP1)[1][2][4]. ENPP1 is an enzyme that hydrolyzes 2'3'-cGAMP, a second messenger that activates the STIMULATOR of Interferon Genes (STING) pathway[5][6][7]. By inhibiting ENPP1, **Enpp-1-IN-1** prevents the degradation of cGAMP, leading to enhanced STING pathway activation and a subsequent increase in the transcription of genes like IFN- β [1][4].

Data Summary Tables

Table 1: Storage Conditions and Stability

| Form | Storage Temperature | Duration | Citations |
|------------|---------------------|----------|-----------|
| Powder | -20°C | 3 years | [2][3] |
| 4°C | 2 years | [1] | |
| In Solvent | -80°C | 2 years | [1][2] |
| -20°C | 1 year | [1][2] | |

Table 2: Solubility Data

| Solvent | Concentration | Notes | Citations |
|---------|--|---|-----------|
| DMSO | 69 mg/mL (200.93 mM) - 250 mg/mL (728.01 mM) | Use of fresh, anhydrous DMSO is critical; sonication may be required. | [1][2] |
| Water | Insoluble | [2][3] | |
| Ethanol | Insoluble | [2][3] | |

Experimental Protocols & Troubleshooting

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

- Weighing: Accurately weigh out the desired amount of **Enpp-1-IN-1** powder (Molecular Weight: 343.40 g/mol)[1][2]. For 1 mg of compound, you will need 0.2912 mL of DMSO to make a 10 mM solution[1].
- Dissolution: Add the appropriate volume of fresh, anhydrous DMSO to the powder[2]. Hygroscopic or wet DMSO can significantly reduce the solubility of the compound[1][2].
- Mixing: Vortex the solution thoroughly. If precipitation occurs, use sonication or gentle heating to aid dissolution[1].
- Storage: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in appropriate vials. Store immediately at -80°C or -20°C as per the guidelines in Table 1[1][2].

Troubleshooting Guide

Q: My **Enpp-1-IN-1** powder won't dissolve completely in DMSO. What should I do?

A:

- Verify DMSO Quality: Ensure you are using newly opened, anhydrous (moisture-free) DMSO. Old or hygroscopic DMSO will significantly impair solubility[1][2].
- Increase Energy Input: Use an ultrasonic bath or gently warm the solution to aid dissolution. This can help break up any precipitate[1].
- Check Concentration: Double-check your calculations to ensure you are not attempting to prepare a solution that is above the maximum solubility limit.

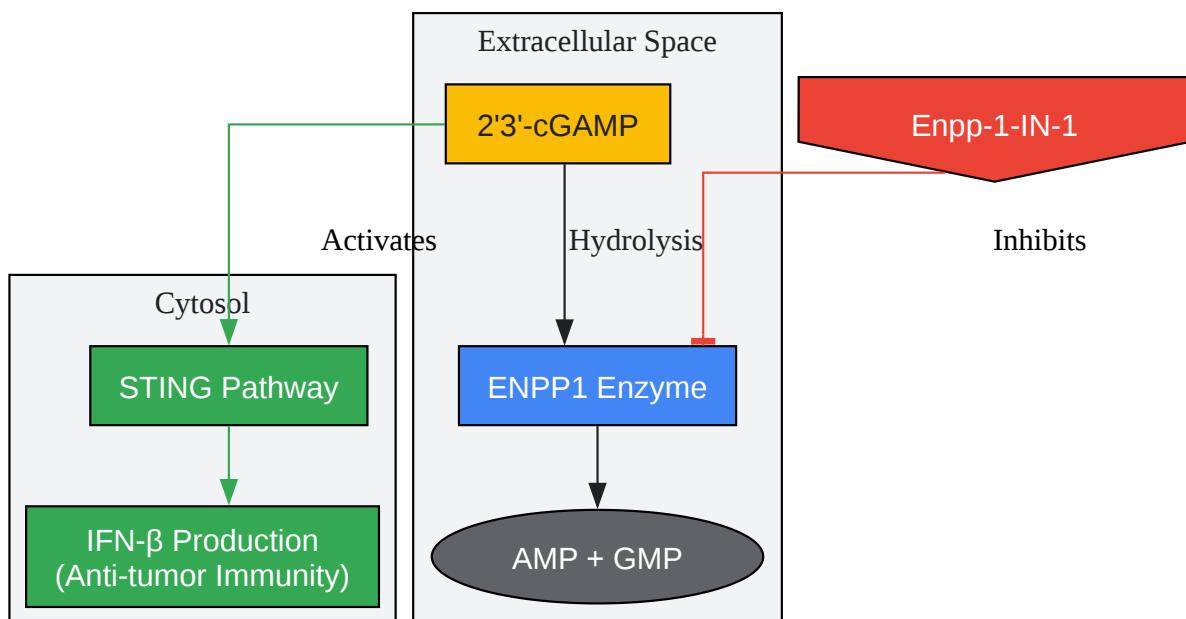
Q: I observed precipitation in my stock solution after storing it in the freezer. Is it still usable?

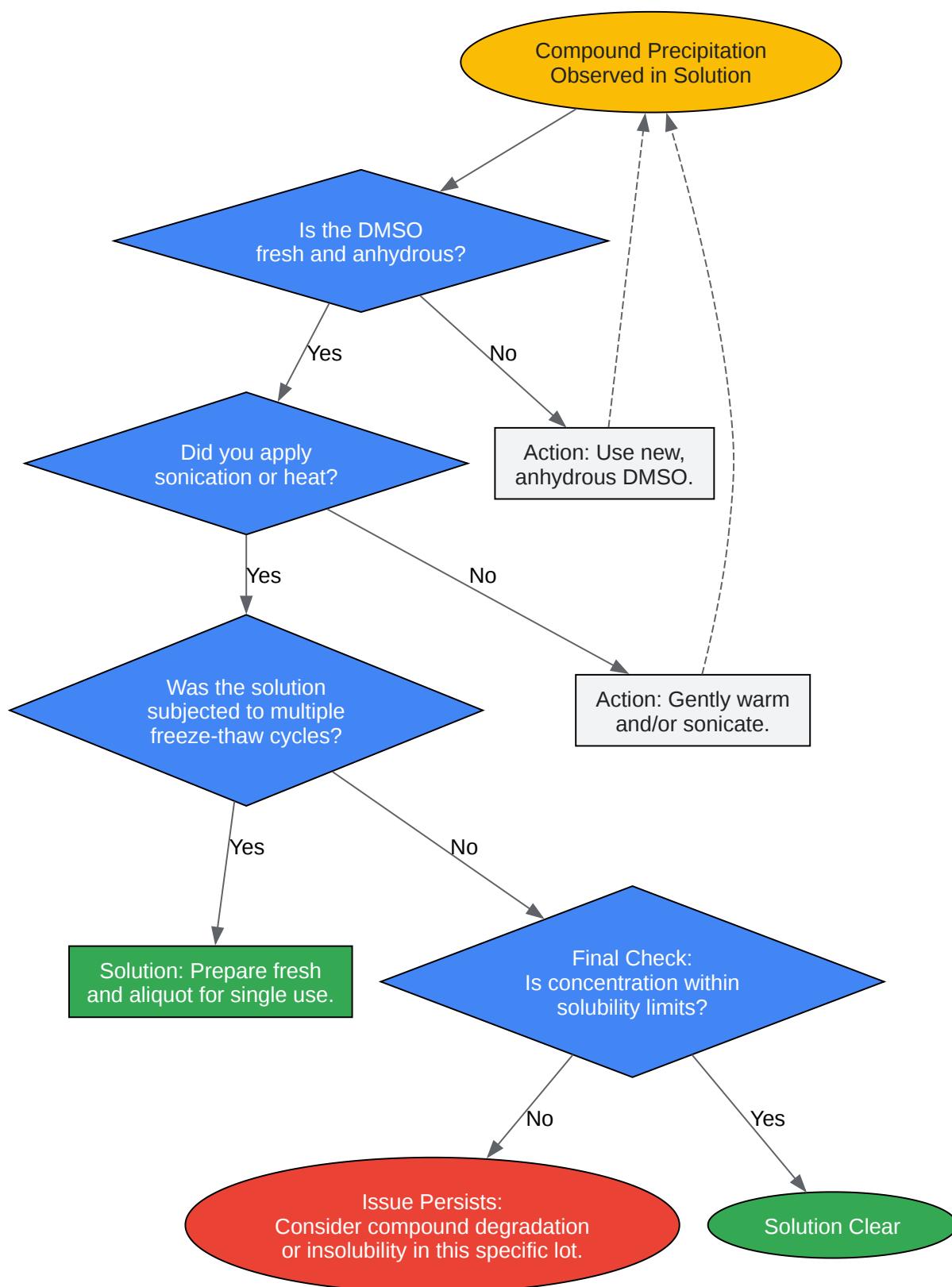
A: This may indicate that the compound has come out of solution during the freeze-thaw cycle.

- Re-dissolve: Before use, bring the aliquot to room temperature and vortex thoroughly. Gentle warming or sonication can be used to try and redissolve the precipitate[1].
- Centrifuge: If the precipitate does not redissolve, it may not be usable for experiments where a clear solution is critical. You may centrifuge the vial and carefully pipette the supernatant, but the concentration of the resulting solution will be unknown.

- Prevention: To prevent this, ensure you are aliquoting into small, single-use volumes to avoid repeated freeze-thaw cycles[1][2]. Also, confirm the solution was fully dissolved before the initial freezing.

Visual Guides







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. selleckchem.com [selleckchem.com]
- 3. selleck.co.jp [selleck.co.jp]
- 4. caymanchem.com [caymanchem.com]
- 5. Structure-aided development of small molecule inhibitors of ENPP1, the extracellular phosphodiesterase of the immunotransmitter cGAMP - PMC [pmc.ncbi.nlm.nih.gov]
- 6. ENPP1, an Old Enzyme with New Functions, and Small Molecule Inhibitors—A STING in the Tale of ENPP1 - PMC [pmc.ncbi.nlm.nih.gov]
- 7. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [Enpp-1-IN-1 stability and storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b611608#enpp-1-in-1-stability-and-storage-conditions\]](https://www.benchchem.com/product/b611608#enpp-1-in-1-stability-and-storage-conditions)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com